

CAS number and molecular structure of (Chloromethyl)sulfonylethane

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Compound of Interest

Compound Name: (Chloromethyl)sulfonylethane

Cat. No.: B178534

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An In-depth Technical Guide to (Chloromethyl)sulfonylethane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(Chloromethyl)sulfonylethane**, a reagent with applications in proteomics research. This document outlines its chemical and physical properties, synthesis, and known applications, with a focus on providing practical information for researchers in the life sciences and drug development.

Chemical Identity and Properties

(Chloromethyl)sulfonylethane, systematically named 1-chloro-2-(methylsulfonyl)ethane, is an organosulfur compound. It is recognized for its potential as a research tool in the field of proteomics.^[1]

Molecular Structure:

The molecular structure of 1-chloro-2-(methylsulfonyl)ethane consists of an ethyl chain substituted with a chlorine atom at one end and a methylsulfonyl group at the other.

Physicochemical Properties:

A summary of the key physicochemical properties of 1-chloro-2-(methylsulfonyl)ethane is presented in the table below. This data is essential for its handling, storage, and application in experimental settings.

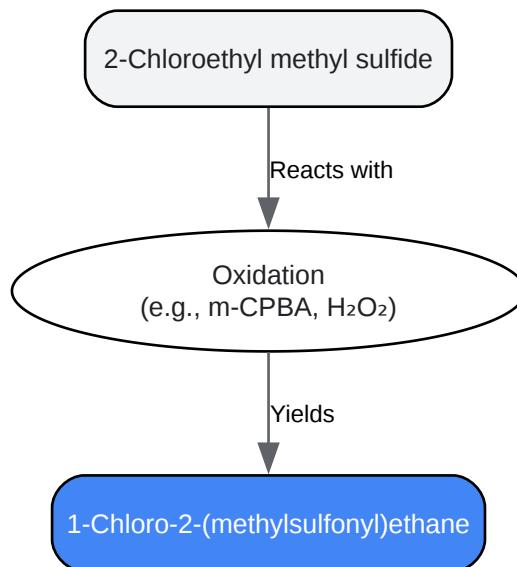
Property	Value	Reference
CAS Number	50890-51-2	[1] [2]
Molecular Formula	C ₃ H ₇ ClO ₂ S	[1] [2]
Molecular Weight	142.61 g/mol	[1]
Appearance	Liquid	[3]
Density	1.29 g/cm ³	
Boiling Point	130-132 °C @ 7 Torr	
InChI Key	DKWNYTKOLIZNAX- UHFFFAOYSA-N	[3]
SMILES	CS(=O)(=O)CCCl	[4]

Synthesis and Reactivity

While specific, detailed experimental protocols for the synthesis of 1-chloro-2-(methylsulfonyl)ethane are not readily available in public literature, its structure suggests a multi-step synthesis from readily available starting materials. A plausible synthetic route is outlined below.

Logical Synthesis Workflow

A potential pathway to synthesize 1-chloro-2-(methylsulfonyl)ethane could involve the oxidation of a corresponding thioether. This common method for sulfone synthesis provides a high-yielding and straightforward approach.



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Caption: Plausible synthesis of 1-chloro-2-(methylsulfonyl)ethane.

Applications in Research

The primary documented application of 1-chloro-2-(methylsulfonyl)ethane is in the field of proteomics research.^[1] Proteomics involves the large-scale study of proteins, particularly their structures and functions.

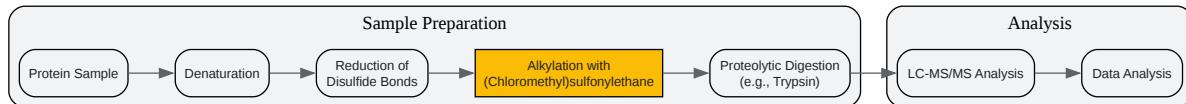
Role as an Alkylating Agent in Proteomics

In proteomics, alkylating agents are crucial for the sample preparation of proteins for mass spectrometry analysis. They are used to cap cysteine residues, preventing the reformation of disulfide bonds after reduction. This ensures that proteins remain in a linearized state, which is essential for accurate analysis.

The structure of 1-chloro-2-(methylsulfonyl)ethane, featuring a reactive chloromethyl group, suggests its utility as a cysteine-modifying reagent. The sulfonyl group enhances the electrophilicity of the adjacent carbon atom, making it susceptible to nucleophilic attack by the thiol group of cysteine residues.

Experimental Workflow in Proteomics

The general workflow for utilizing an alkylating agent like 1-chloro-2-(methylsulfonyl)ethane in a proteomics experiment is depicted below. This process is fundamental to many bottom-up proteomics strategies.



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Caption: Proteomics sample preparation workflow.

Safety and Handling

As with any reactive chemical, proper safety precautions should be taken when handling 1-chloro-2-(methylsulfonyl)ethane. It is recommended to handle the compound in a well-ventilated fume hood and to wear appropriate personal protective equipment, including gloves and safety glasses. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

1-Chloro-2-(methylsulfonyl)ethane is a specialized chemical reagent with a noted application in proteomics research. Its utility as a cysteine alkylating agent makes it a valuable tool for sample preparation in mass spectrometry-based protein analysis. While detailed synthetic and spectral data are not widely published, its structural features suggest a straightforward synthesis and a clear mechanism of action in its primary application. Further research into its reactivity and potential applications in drug development and chemical biology may reveal new opportunities for this compound.

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